

# 4-Fluoro-3-methylbenzonitrile CAS 185147-08-4

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## Compound of Interest

Compound Name: **4-Fluoro-3-methylbenzonitrile**

Cat. No.: **B066165**

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An In-depth Technical Guide to **4-Fluoro-3-methylbenzonitrile** (CAS 185147-08-4)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Fluoro-3-methylbenzonitrile**, with CAS number 185147-08-4, is an aromatic organic compound that serves as a crucial building block in the synthesis of complex molecules.<sup>[1]</sup> Its structure, featuring a benzonitrile core substituted with fluorine and methyl groups, makes it a valuable intermediate in the pharmaceutical and agrochemical industries.<sup>[2]</sup> The presence of the fluorine atom can significantly enhance the metabolic stability, lipophilicity, and biological activity of drug candidates.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols.

## Physicochemical Properties

**4-Fluoro-3-methylbenzonitrile** is typically a white to almost white crystalline solid.<sup>[2][3]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

| Property          | Value  | Source(s)                               |
|-------------------|--|---|
| CAS Number        | 185147-08-4  | <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> FN                           | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 135.14 g/mol   | <a href="#">[2]</a> <a href="#">[4]</a> |
| Appearance        | White to almost white powder/crystal                       | <a href="#">[2]</a> <a href="#">[3]</a> |
| Melting Point     | 54 - 58 °C   | <a href="#">[2]</a>                     |
| Boiling Point     | ~220.3 °C  |   |
| Purity            | ≥ 98% (GC)   | <a href="#">[2]</a> <a href="#">[3]</a> |
| Solubility        | Low solubility in water, more soluble in organic solvents. | <a href="#">[1]</a>                     |
| IUPAC Name        | 4-fluoro-3-methylbenzonitrile                              | <a href="#">[4]</a>                     |
| Synonyms          | 4-Fluoro-m-tolunitrile, 3-Methyl-4-fluorobenzonitrile      | <a href="#">[1]</a> <a href="#">[2]</a> |

## Synthesis and Experimental Protocols

A common laboratory-scale synthesis of **4-Fluoro-3-methylbenzonitrile** involves a palladium-catalyzed fluorination of 4-bromo-3-methylbenzonitrile.

### Experimental Protocol: Synthesis from 4-Bromo-3-methylbenzonitrile[7]

This protocol is based on a palladium-catalyzed cross-coupling reaction.

Materials and Equipment:

- 4-Bromo-3-methylbenzonitrile (starting material)
- Silver fluoride (AgF)

- BrettPhos (dicyclohexyl-(2',4',6'-triisopropyl-3,6-dimethoxy-[1,1'-biphenyl]-2-yl)phosphine)
- (COD)Pd(CH<sub>2</sub>TMS)<sub>2</sub> (bis--INVALID-LINK--palladium(II))
- Toluene (anhydrous)
- Oven-dried, sealable reaction tube with a stirrer
- Glove box
- Preheated oil bath (130°C)
- Filtration apparatus (glass filter, Celite)
- NMR and GC instruments for analysis

**Procedure:**

- Inside a glove box, add 4-bromo-3-methylbenzonitrile (0.12 mmol), BrettPhos (10 mol%, 0.012 mmol), (COD)Pd(CH<sub>2</sub>TMS)<sub>2</sub> (5 mol%, 0.006 mmol), and AgF (0.18 mmol) to an oven-dried, sealable reaction tube equipped with a stir bar.
- Add 2 mL of anhydrous toluene to the reaction tube.
- Seal the tube with a screw-cap and remove it from the glove box.
- For safety, wrap the reaction tube in aluminum foil.
- Place the sealed tube into a preheated oil bath at 130°C.
- Stir the reaction mixture continuously for 18 hours.
- After 18 hours, remove the tube from the oil bath and allow it to cool to room temperature.
- Add internal standards (e.g., 4-fluorotoluene and dodecane) for quantitative analysis.
- Filter the reaction mixture through a pad of Celite using a glass filter to remove solid residues.

- The resulting clarified solution is then analyzed by  $^{19}\text{F}$  NMR and GC to determine product yield and conversion.

## Applications in Research and Development

**4-Fluoro-3-methylbenzonitrile** is a versatile intermediate primarily utilized in the following sectors:

- Pharmaceutical Synthesis: It serves as a key building block for creating Active Pharmaceutical Ingredients (APIs). The fluorinated structure is often incorporated into drug candidates to improve their pharmacological profiles.
- Agrochemical Development: The compound is used in the synthesis of advanced crop protection products, such as pesticides and herbicides.
- Materials Science: Its unique chemical properties are explored in the development of advanced materials like polymers and coatings.<sup>[5]</sup>

The cyano (-C≡N) group can be readily converted into other functional groups such as carboxylic acids, amines, or amides, while the fluorine atom provides a site for further modification through nucleophilic aromatic substitution, making it a highly adaptable precursor in multi-step syntheses.

## Spectroscopic Data

Characterization of **4-Fluoro-3-methylbenzonitrile** is typically confirmed using standard spectroscopic methods. Publicly available databases indicate the existence of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry data for this compound, which are essential for structure confirmation and purity assessment.<sup>[6]</sup>

## Safety and Handling

**4-Fluoro-3-methylbenzonitrile** is associated with several health hazards and requires careful handling in a laboratory setting. Users must consult the full Safety Data Sheet (SDS) before use.

## GHS Hazard Classification

| Hazard Statement Code | Description                   | Source(s) |
|-----------------------|-------------------------------|-----------|
| H302                  | Harmful if swallowed          | [4]       |
| H312                  | Harmful in contact with skin  | [4]       |
| H315                  | Causes skin irritation        | [4]       |
| H319                  | Causes serious eye irritation | [4]       |
| H332                  | Harmful if inhaled            | [4]       |

## Precautionary Measures

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[7]
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- Storage: Store in a well-ventilated place between 2 and 8 °C.[2][7]

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## References

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